

# Pentyl Octanoate: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Pentyl octanoate** (CAS No. 638-25-5), also known as amyl octanoate, is an organic compound classified as a fatty acid ester.[1] It is formed from the condensation of octanoic acid and pentan-1-ol.[2] This colorless to pale yellow liquid is characterized by a distinct fruity odor and is utilized in the flavor and fragrance industries.[2][3] This technical guide provides a detailed examination of its chemical properties, structure, and relevant experimental protocols.

### **Chemical Structure and Identification**

**Pentyl octanoate**'s structure consists of a pentyl group attached to an octanoate group.[3] Its fundamental identifiers are summarized below.



Identifier	Value	
IUPAC Name	pentyl octanoate[2][4]	
Synonyms	Amyl octanoate, Amyl caprylate, n-Amyl caprylate, Octanoic acid, pentyl ester[2][3][4]	
CAS Number	638-25-5[4]	
Molecular Formula	C13H26O2[3][4]	
SMILES	CCCCCCC(=0)OCCCCC[2][3]	
InChI	InChI=1S/C13H26O2/c1-3-5-7-8-9-11-13(14)15- 12-10-6-4-2/h3-12H2,1-2H3[2][3][4]	
InChlKey	GJWGZSBNFSBUPX-UHFFFAOYSA-N[2][3][4]	

# **Physicochemical Properties**

The physicochemical properties of **pentyl octanoate** are critical for its application and handling.

Property	Value	Source
Molecular Weight	214.34 g/mol	[2]
Appearance	Colorless to pale yellow liquid with a fruity odor	[2][3]
Melting Point	-34 to -35 °C	[2][5]
Boiling Point	261 °C	[5]
Density	0.855 - 0.860 g/mL	[2][5]
Refractive Index	1.425 - 1.429	[2]
Solubility	Soluble in alcohol and most fixed oils; slightly soluble in propylene glycol; insoluble in glycerol and water.	[2]



# Experimental Protocols Synthesis of Pentyl Octanoate via Fischer Esterification

A common method for synthesizing **pentyl octanoate** is through Fischer esterification. This acid-catalyzed reaction involves refluxing octanoic acid with pentan-1-ol.

#### Materials:

- Octanoic acid
- Pentan-1-ol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

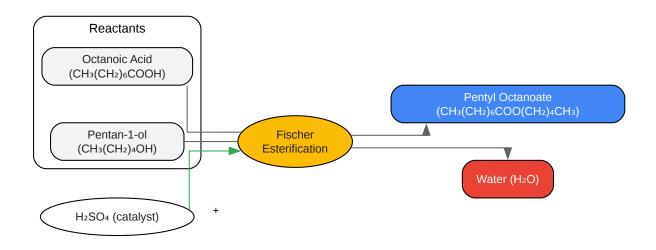
#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine octanoic acid and a slight excess of pentan-1-ol in toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.[6]
- After the reaction is complete, cool the mixture to room temperature.
- Carefully neutralize the remaining acid with a saturated solution of sodium bicarbonate.



- Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **pentyl octanoate**.
- The product can be further purified by vacuum distillation.

## **Chemical Synthesis Pathway**



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Caption: Synthesis of **Pentyl Octanoate** via Fischer Esterification.

## **Spectroscopic Data**

Mass spectrometry is a key analytical technique for the identification of **pentyl octanoate**. The electron ionization (EI) mass spectrum of **pentyl octanoate** is available in public databases such as the NIST WebBook.[4] Researchers should refer to these resources for detailed fragmentation patterns and spectral data.

## **Applications and Safety**

**Pentyl octanoate** is primarily used as a flavoring agent in the food industry and as a fragrance component in cosmetics and personal care products.[2][3] It is generally regarded as safe



(GRAS) for its intended use in food.[2] However, as with any chemical, it should be handled with appropriate care in a laboratory setting to avoid potential irritation.[3]

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